

Essential Safety and Operational Guide for Handling Chmfl-abl-039

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Compound of Interest

Compound Name: Chmfl-abl-039

Cat. No.: B11933415

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **Chmfl-abl-039**, a potent and selective type II native and drug-resistant V299L mutant BCR-ABL inhibitor. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

Personal Protective Equipment (PPE)

All personnel handling **Chmfl-abl-039** must use the following personal protective equipment. The information is derived from the Safety Data Sheet (SDS) and general best practices for handling cytotoxic compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

PPE Category	Item	Specifications and Remarks
Hand Protection	Chemical-resistant gloves	Nitrile, polyurethane, or neoprene gloves are recommended. Double gloving is advised. Change gloves immediately if contaminated, torn, or punctured.[3]
Eye Protection	Safety goggles with side-shields	Must be worn at all times to protect against splashes and aerosols.[1]
Body Protection	Impervious lab coat or gown	Should be disposable, lint-free, with long sleeves and tight-fitting cuffs, and fasten in the back.[1][3]
Respiratory Protection	NIOSH-certified N95 or N100 respirator	Required when handling the powder form of the compound or when there is a risk of aerosol generation.[2][3]
Face Protection	Face shield	Recommended in addition to safety goggles when there is a significant risk of splashing.[2]

Operational Plan: Handling and Storage

Engineering Controls:

- Work with **Chmfl-abl-039** should be conducted in a designated area with appropriate exhaust ventilation, such as a chemical fume hood.[1]
- An accessible safety shower and eyewash station must be readily available.[1]

Safe Handling Procedures:

- Avoid inhalation of dust and aerosols.[1]
- Prevent contact with skin and eyes.[1]
- Do not eat, drink, or smoke in the designated handling area.[1]
- Wash hands thoroughly after handling.[1]

Storage:

- Store the powdered compound at -20°C for up to 2 years.[6]
- In a solvent such as DMSO, store at -80°C for up to 6 months.[6]
- Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[1]

Disposal Plan

Dispose of **Chmfl-abl-039** and any contaminated materials as hazardous chemical waste in accordance with all local, state, and federal regulations.

Waste Segregation and Collection:

- Solid Waste: Collect unused **Chmfl-abl-039** powder, contaminated PPE (gloves, gowns, etc.), and lab supplies in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect solutions containing **Chmfl-abl-039** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste unless compatible.
- Sharps: Any needles or syringes used for injections must be disposed of in a designated sharps container.

Decontamination:

- All surfaces and equipment that come into contact with **Chmfl-abl-039** should be decontaminated. The effectiveness of common laboratory decontamination agents should be

verified.

Final Disposal:

- All waste containers must be disposed of through an approved hazardous waste disposal facility.^[1] Do not dispose of **Chmfl-abl-039** down the drain or in the regular trash.^{[7][8]}

Experimental Protocols

Chmfl-abl-039 is utilized in research for chronic myeloid leukemia (CML) and is effective against both native BCR-ABL kinase and the drug-resistant V299L mutant.^{[9][10][11]}

In Vitro Experiments

Cell Cycle Progression Assay^[12]

- Cell Culture: Culture BaF3-BCR-ABL-V299L, MEG-01, KU812, and K562 cells under standard conditions.
- Treatment: Treat cells with the desired concentrations of **Chmfl-abl-039** (or DMSO as a vehicle control) for 24 hours.
- Fixation: Harvest the cells and fix them in 70% cold ethanol, followed by incubation at -20°C overnight.
- Staining: Stain the cells with a solution containing propidium iodide (PI) and RNase.
- Analysis: Analyze the cell cycle distribution using a flow cytometer.

Colony Formation Assay^[12]

- Cell Plating: Prepare a bottom layer of 1 mL of 3% agarose and 1 mL of cell culture medium in a six-well plate.
- Cell Suspension: Suspend 3000 cells (e.g., BaF3-BCR-ABL-V299L, KU812, MEG-01, K562) in 1.7 mL of growth media mixed with 0.3 mL of 3% agarose solution.
- Plating: Plate the cell suspension on top of the bottom layer.

- Treatment: Continuously treat the cells with serially diluted **Chmfl-abl-039** in a soft agar medium.
- Incubation: Incubate the plates for 15 days in a humidified 5% CO2 incubator at 37°C.
- Analysis: Count the number and size of the colonies.

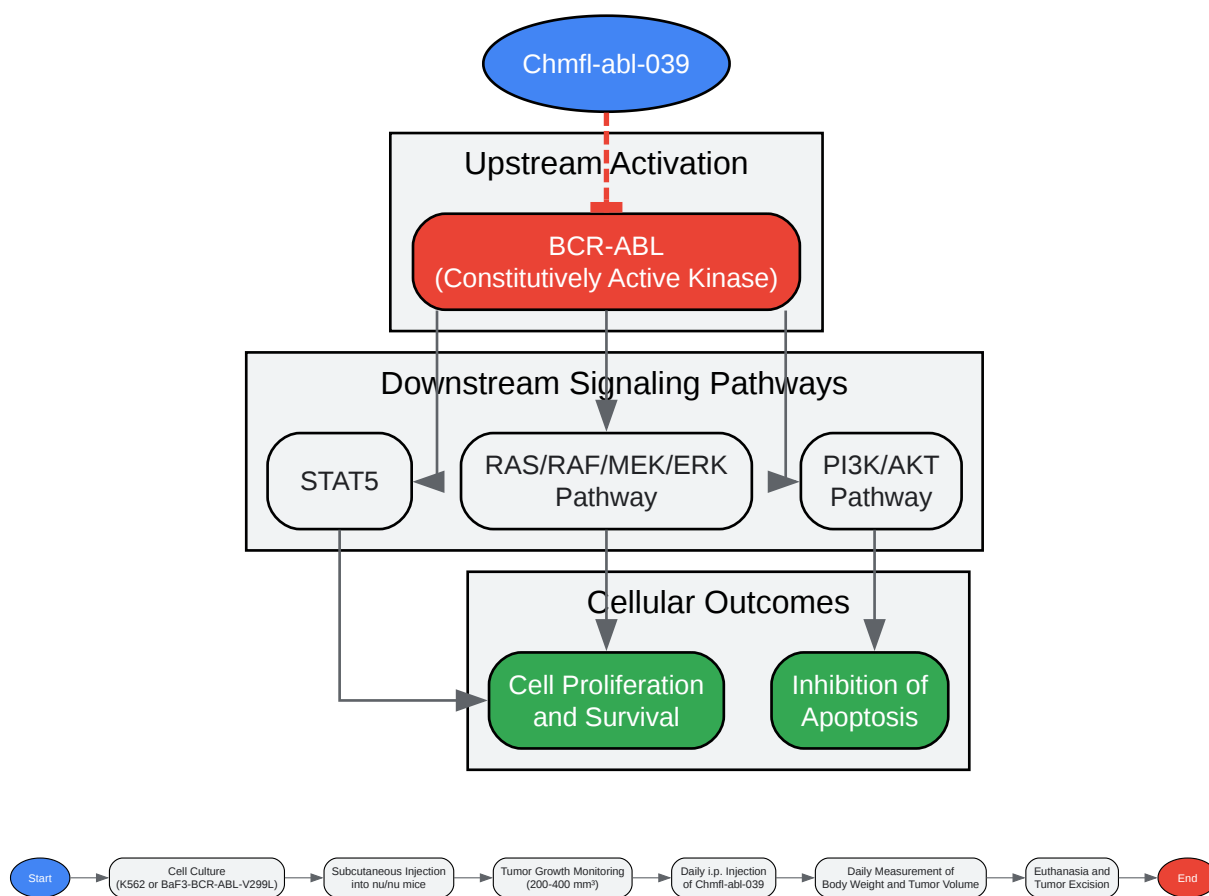
In Vivo Experiments

Xenograft Mouse Model^[12]

- Animal Model: Use five-week-old female nu/nu mice.
- Cell Implantation: Subcutaneously inject one million K562 or BaF3-BCR-ABL-V299L cells, mixed 1:1 with Matrigel, into the right flank of the mice.
- Tumor Growth: Allow tumors to reach a size of 200-400 mm³.
- Treatment: Administer **Chmfl-abl-039** daily via intraperitoneal (i.p.) injection. The compound can be formulated in a solution of 0.5% Methocellulose and 0.4% Tween 80 in ddH₂O.^[12]
- Monitoring: Measure body weight and tumor volume daily. Tumor volume can be calculated using the formula: $(W^2 \times L)/2$, where W is the smaller and L is the larger dimension.^[12]
- Endpoint: At the end of the study, euthanize the mice and excise the tumors for further analysis.

Visualizations

Signaling Pathway of BCR-ABL and Inhibition by Chmfl-abl-039



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